

Gramisterol: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Gramisterol*

Cat. No.: *B15693546*

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Abstract

Gramisterol, a naturally occurring phytosterol, is gaining significant attention within the scientific community for its diverse biological activities. As a key intermediate in the sterol biosynthesis pathway in plants and fungi, its structural similarity to cholesterol underpins its notable physiological effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological functions of **gramisterol**, with a particular focus on its promising anticancer and cholesterol-lowering activities. Detailed experimental methodologies and signaling pathway diagrams are presented to facilitate further research and drug development efforts centered on this compelling molecule.

Chemical Structure and Physicochemical Properties

Gramisterol, also known as 24-methylenelophenol, is a C29 sterol characterized by a tetracyclic cyclopenta[a]phenanthrene skeleton. Key structural features include a hydroxyl group at the C-3 position, a double bond between C-7 and C-8 in the B ring, and a methylene group at C-24 in the side chain.

Table 1: Chemical Identifiers for **Gramisterol**

Identifier	Value
IUPAC Name	(3 β ,4 α ,5 α)-4-Methylergosta-7,24(28)-dien-3-ol[1]
Chemical Formula	C ₂₉ H ₄₈ O[1]
CAS Number	1176-52-9[1]
SMILES	<chem>C[C@@]12[C@@]3(C([C@]4(--INVALID-LINK--(CC3)--INVALID-LINK--C)=C)C">C@@(CC4)[H])[H])=CC[C@]1(--INVALID-LINK----INVALID-LINK--CC2)[H])[H][1]</chem>
InChI Key	RSMKYRDCCSNYFM-AAGDOFLISA-N[1]

Table 2: Physicochemical Properties of **Gramisterol**

Property	Value	Reference
Molecular Weight	412.7 g/mol	[1]
Melting Point	162-163 °C	[2]
Boiling Point	Not available	
Solubility	Soluble in chloroform and methanol.[3] Insoluble in water.[1]	[1][3]
Appearance	White to off-white solid	[3]

Note on Solubility: While specific quantitative solubility data for **gramisterol** is limited, its structural analogue, lanosterol, has been shown to be soluble in various organic solvents such as n-propanol, ethyl acetate, and acetone, with solubility increasing with temperature.[4]

Biological Activities and Therapeutic Potential

Gramisterol exhibits a range of biological activities, with its anticancer and cholesterol-lowering effects being the most extensively studied.

Anticancer Activity

Gramisterol has demonstrated potent anticancer properties, particularly against acute myelogenous leukemia (AML).[1][5][6] Studies have shown that **gramisterol** can induce cell cycle arrest and apoptosis in cancer cells.[1][5][6] This is achieved through the modulation of key signaling pathways, including the suppression of phosphorylated Signal Transducer and Activator of Transcription 3 (pSTAT3), a protein often implicated in tumor cell growth and proliferation.[1][5][6] Concurrently, **gramisterol** enhances the pSTAT1 transcription signal, which is involved in the proliferation and function of hematopoietic cells, suggesting a role in immune system modulation in the context of cancer.[1][5]

Cholesterol-Lowering Properties

As a phytosterol, **gramisterol** is structurally similar to cholesterol and is believed to contribute to the reduction of plasma cholesterol levels. Phytosterols are known to compete with cholesterol for absorption in the intestine, thereby inhibiting its uptake.[7][8][9] This mechanism of action is a well-established strategy for managing hypercholesterolemia.

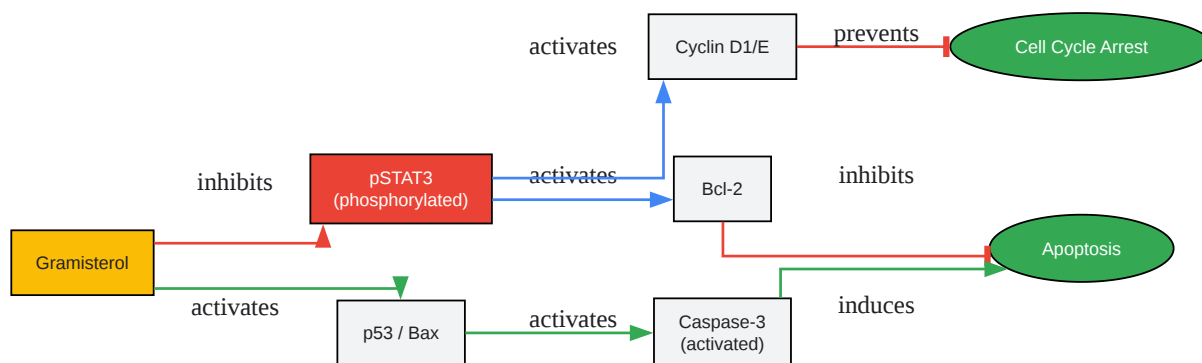
Other Potential Activities

Preliminary evidence suggests that **gramisterol** may also possess antioxidant properties and play a role in maintaining the fluidity of cellular membranes.[1]

Key Signaling Pathways Involving Gramisterol

Anticancer Signaling Pathway

The anticancer activity of **gramisterol** in acute myelogenous leukemia is mediated through the modulation of the STAT signaling pathway. **Gramisterol** treatment leads to a decrease in the phosphorylation of STAT3, which in turn downregulates the expression of anti-apoptotic proteins like Bcl-2 and cell cycle regulators such as cyclin D1 and cyclin E.[1][5] This culminates in cell cycle arrest and the induction of apoptosis via the intrinsic pathway, involving the upregulation of p53 and Bax, and the activation of caspase-3.[1][5]

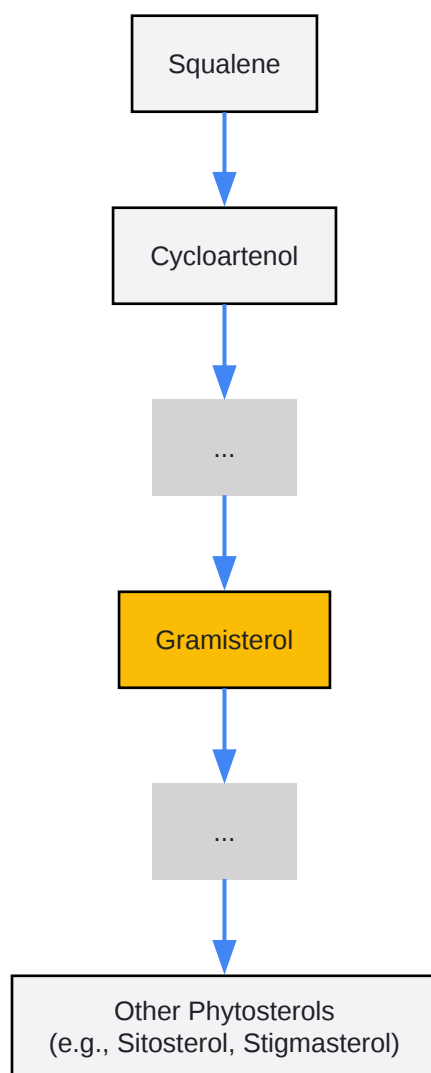


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Anticancer signaling pathway of **gramisterol**.

Sterol Biosynthesis Pathway

Gramisterol is a key metabolic intermediate in the biosynthesis of other sterols in plants and fungi. It is synthesized from cycloartenol through a series of enzymatic reactions and is a precursor for the synthesis of various other phytosterols.



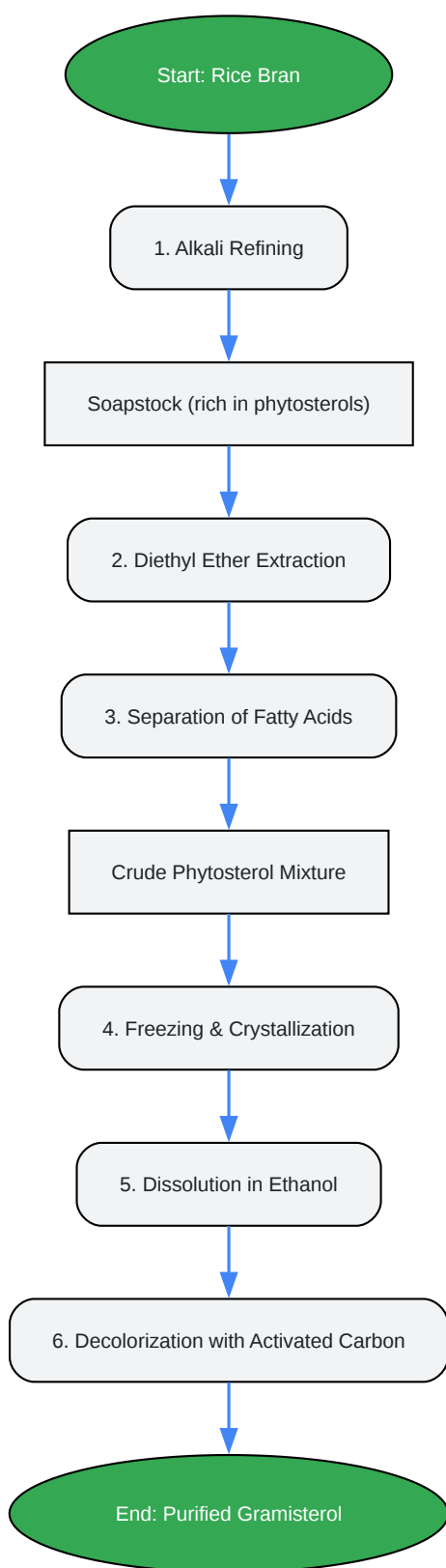
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Simplified sterol biosynthesis pathway showing **gramisterol** as an intermediate.

Experimental Protocols

Extraction and Purification of **Gramisterol** from Rice Bran

The following protocol is a representative method for the extraction of phytosterols, including **gramisterol**, from a natural source such as rice bran.



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Workflow for the extraction and purification of **gramisterol**.

Methodology:

- **Alkali Refining:** Crude rice bran oil is subjected to alkali refining to produce a soapstock rich in phytosterols.
- **Solvent Extraction:** The soapstock is washed with a non-polar solvent like diethyl ether (3-10 times the amount of soapstock) to extract the lipid-soluble components, including **gramisterol**.
- **Separation:** The fatty acids are separated from the phytosterol-containing rice bran oil.
- **Crystallization:** The rice bran oil is frozen to induce the crystallization of the crude phytosterol product.
- **Dissolution and Decolorization:** The crude phytosterol product is dissolved in 94%-97% ethanol and treated with activated carbon for decolorization, yielding the final phytosterol product.

In Vitro Cytotoxicity Assessment: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to measure cytotoxicity.

Methodology:

- **Cell Seeding:** Seed cancer cells (e.g., WEHI-3 for leukemia) in a 96-well plate at a density of 2×10^5 cells/mL and incubate for 24 hours at 37°C in a 5% CO₂ incubator.[5]
- **Treatment:** Treat the cells with varying concentrations of **gramisterol** (e.g., 0, 0.25, 0.5, 1, 2, 4, and 8 µM) and incubate for 24, 48, or 72 hours.[5]
- **MTT Addition:** After the incubation period, replace the culture supernatant with 10 µL of MTT solution (5 mg/mL in PBS) and incubate for 4 hours at 37°C.[5]
- **Formazan Solubilization:** Remove the MTT-containing medium and add 150 µL of a solubilizing agent (e.g., DMSO) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. The IC₅₀ value (the concentration that inhibits 50% of cell growth) can then be determined.

Conclusion and Future Directions

Gramisterol is a promising natural compound with significant therapeutic potential, particularly in the fields of oncology and cardiovascular health. Its well-defined chemical structure and emerging biological activities make it an attractive candidate for further investigation. Future research should focus on elucidating the full spectrum of its molecular targets, optimizing extraction and synthesis methods for higher yields, and conducting preclinical and clinical studies to validate its efficacy and safety in various disease models. The development of **gramisterol**-based therapeutics could offer novel strategies for the management of cancer and hypercholesterolemia.

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